

2,6-Dimethylpiperidin-4-ol: A Technical Overview of a Versatile Piperidine Derivative

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Compound of Interest

Compound Name: 2,6-Dimethylpiperidin-4-ol

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This technical guide provides a comprehensive overview of **2,6-Dimethylpiperidin-4-ol**, a substituted piperidine of interest in chemical synthesis and medicinal chemistry. This document summarizes its commercial availability, key chemical properties, and outlines synthetic approaches and analytical characterization methods based on available data for the compound and structurally related analogs.

Commercial Availability and Chemical Properties

2,6-Dimethylpiperidin-4-ol is commercially available as a mixture of diastereomers. The following table summarizes key data for this compound.^{[1][2]}

Property	Value	Reference
Chemical Name	2,6-Dimethylpiperidin-4-ol	^{[1][2]}
Synonyms	2,6-Dimethyl-4-hydroxypiperidine, 2,6-Lupetidin-4-ol	^[1]
CAS Number	4733-70-4	^[1]
Molecular Formula	C ₇ H ₁₅ NO	^[1]
Molecular Weight	129.20 g/mol	^[1]

Table 1: Chemical and Physical Properties of **2,6-Dimethylpiperidin-4-ol**.

The following table lists some of the commercial suppliers for **2,6-Dimethylpiperidin-4-ol** (Mixture of Diastereomers).

Supplier	Product Code	Purity	Available Quantities
LGC Standards	TRC-D465905	Not Specified	10 mg, 50 mg
Tyger Scientific	TYA-2139	Not Specified	Inquire

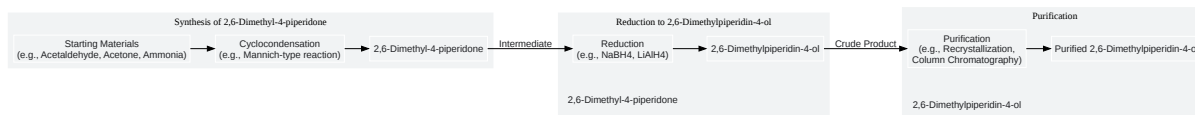
Table 2: Commercial Suppliers of **2,6-Dimethylpiperidin-4-ol**.

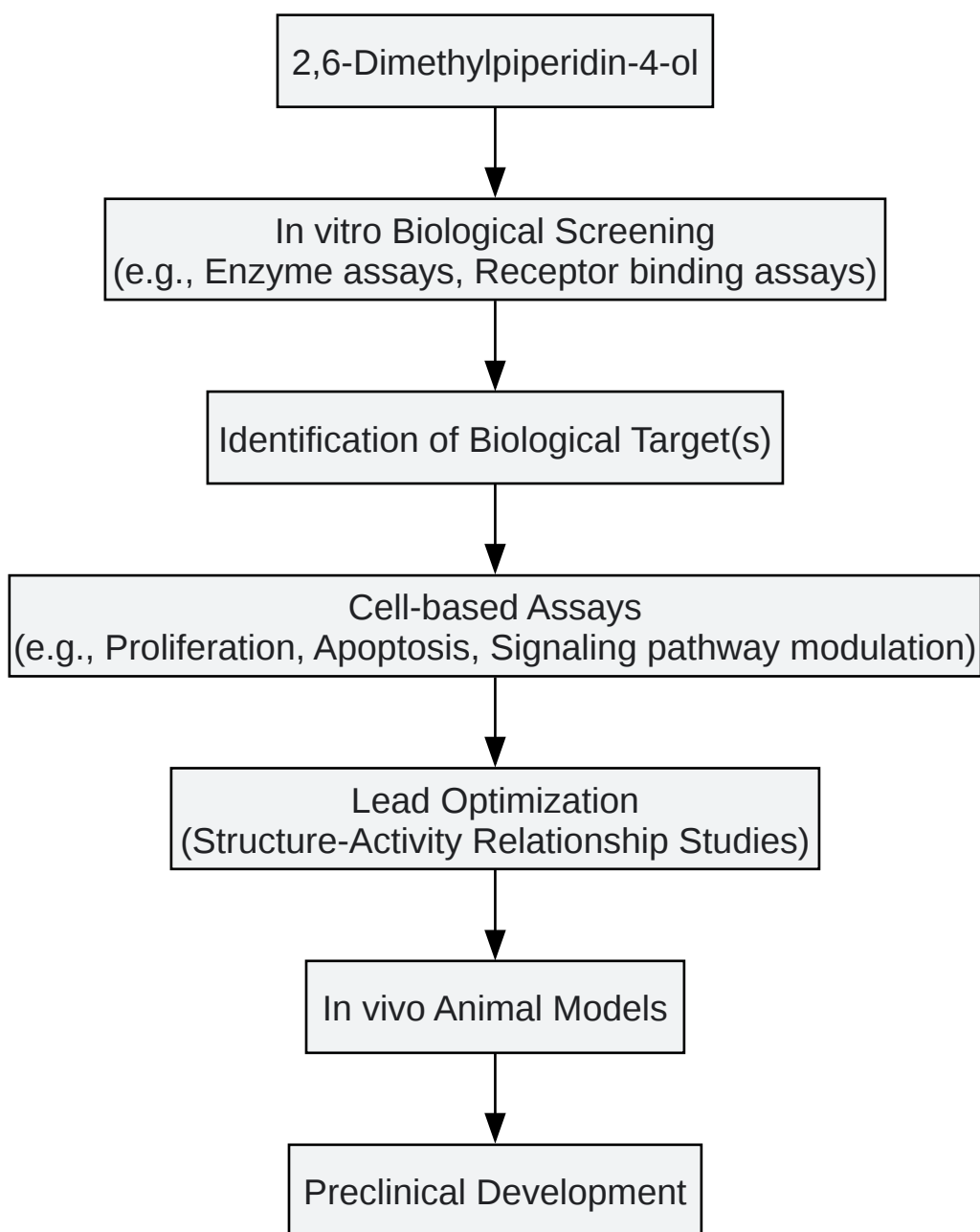
Synthesis and Experimental Protocols

A detailed, experimentally verified protocol for the direct synthesis of **2,6-Dimethylpiperidin-4-ol** is not readily available in the public domain. However, the synthesis of structurally similar piperidin-4-ols and other substituted piperidines can provide valuable insights into potential synthetic routes. A common and effective method for the synthesis of 4-piperidinol derivatives is the reduction of the corresponding 4-piperidone.

General Experimental Workflow for the Synthesis of **2,6-Dimethylpiperidin-4-ol**

The following diagram illustrates a plausible synthetic workflow for the preparation of **2,6-Dimethylpiperidin-4-ol**, commencing from the corresponding piperidone.





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References

- 1. 2,6-Dimethyl-4-piperidinol (Mixture of Diastereomers) [lgcstandards.com]
- 2. tygersci.com [tygersci.com]
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